

# Proper Disposal of 1,2,3-Propanetricarboxylic acid, 1,2-dihydroxy- (Isocitric Acid)

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Compound of Interest

1,2,3-Propanetricarboxylic acid,
1,2-dihydroxy
Cat. No.:

B1215922

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This document provides essential safety and logistical information for the proper disposal of **1,2,3-Propanetricarboxylic acid, 1,2-dihydroxy-**, commonly known as isocitric acid. The following procedures are designed for researchers, scientists, and drug development professionals to ensure safe handling and compliance with laboratory and environmental regulations.

## **Immediate Safety and Handling Precautions**

Before beginning any disposal procedures, it is crucial to be aware of the immediate safety and handling requirements for isocitric acid. Personal protective equipment (PPE) is mandatory to prevent exposure and ensure personal safety.

Personal Protective Equipment (PPE) Requirements:



| PPE Category           | Item                             | Specifications  |
|------------------------|----------------------------------|---|
| Eye/Face Protection    | Safety Goggles                   | Wear tightly fitting safety goggles with side-shields.  |
| Skin Protection        | Gloves                           | Chemical-resistant, impervious gloves (e.g., nitrile rubber).   |
| Lab Coat               | Wear a standard laboratory coat. |   |
| Respiratory Protection | Fume Hood                        | Conduct all handling and disposal procedures in a well-ventilated area, preferably within a chemical fume hood. |

In the event of accidental exposure, follow these first aid measures immediately:

- After eye contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[1]
- After skin contact: In case of contact, immediately flush skin with plenty of water. Remove contaminated clothing and shoes. Get medical aid if irritation develops and persists.
- After inhalation: Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.[1]
- After ingestion: If swallowed, do NOT induce vomiting. Get medical aid.

### **Spill and Leak Procedures**

In the case of a spill, prevent further leakage or spillage if it is safe to do so.[1] Do not let the chemical enter drains, as discharge into the environment must be avoided.[1] For containment and cleanup, collect the material and place it in suitable, closed containers for disposal.[1]

## Step-by-Step Disposal Protocol

The proper disposal of isocitric acid involves a systematic approach to neutralization and waste management. This protocol provides a detailed methodology for safe disposal.



## **Experimental Protocol: Neutralization of Isocitric Acid Waste**

Objective: To neutralize acidic isocitric acid waste to a pH range of 6.0-8.0 before disposal, in accordance with general laboratory safety guidelines.

#### Materials:

- Isocitric acid waste solution
- Sodium bicarbonate (baking soda) or another weak base
- pH indicator strips or a calibrated pH meter
- Stirring rod
- Appropriate beakers or containers for waste collection and neutralization
- Personal Protective Equipment (as specified above)

#### Procedure:

- Preparation: Don all required PPE and work within a certified chemical fume hood.
- Dilution: If the isocitric acid waste is concentrated, it should first be diluted. Slowly add the acid to a large volume of cold water, stirring continuously. This helps to dissipate any heat generated during dilution.
- Neutralization:
  - Slowly add a weak base, such as sodium bicarbonate, to the diluted isocitric acid solution while stirring gently.
  - Be cautious of potential foaming or fizzing, which can occur as carbon dioxide is released during the neutralization reaction.
  - Periodically check the pH of the solution using pH indicator strips or a pH meter.



- pH Confirmation: Continue adding the weak base in small increments until the pH of the solution is between 6.0 and 8.0.
- Final Disposal: Once the pH is confirmed to be within the neutral range, the solution can
  typically be poured down the drain with a copious amount of running water, as long as this
  complies with local and institutional regulations. If local regulations prohibit drain disposal,
  the neutralized solution should be collected in a properly labeled hazardous waste container
  for pickup by a certified waste disposal service.

#### Quantitative Data Summary:

| Parameter                      | Value/Range        | Notes   |
|--------------------------------|--------------------|---|
| Target pH for Neutralization   | 6.0 - 8.0          | Ensures the waste is safe for drain disposal where permitted. |
| Recommended Neutralizing Agent | Sodium Bicarbonate | A weak base that is readily available and safe to handle.     |

## **Logical Workflow for Isocitric Acid Disposal**

The following diagram illustrates the decision-making process for the proper disposal of isocitric acid.

Caption: Decision-making workflow for the safe disposal of isocitric acid.

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## References

1. chem.washington.edu [chem.washington.edu]







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